

# Molecular structure of 1-Chloro-5-isoquinolinesulfonic acid

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## Compound of Interest

Compound Name: 1-Chloro-5-isoquinolinesulfonic acid

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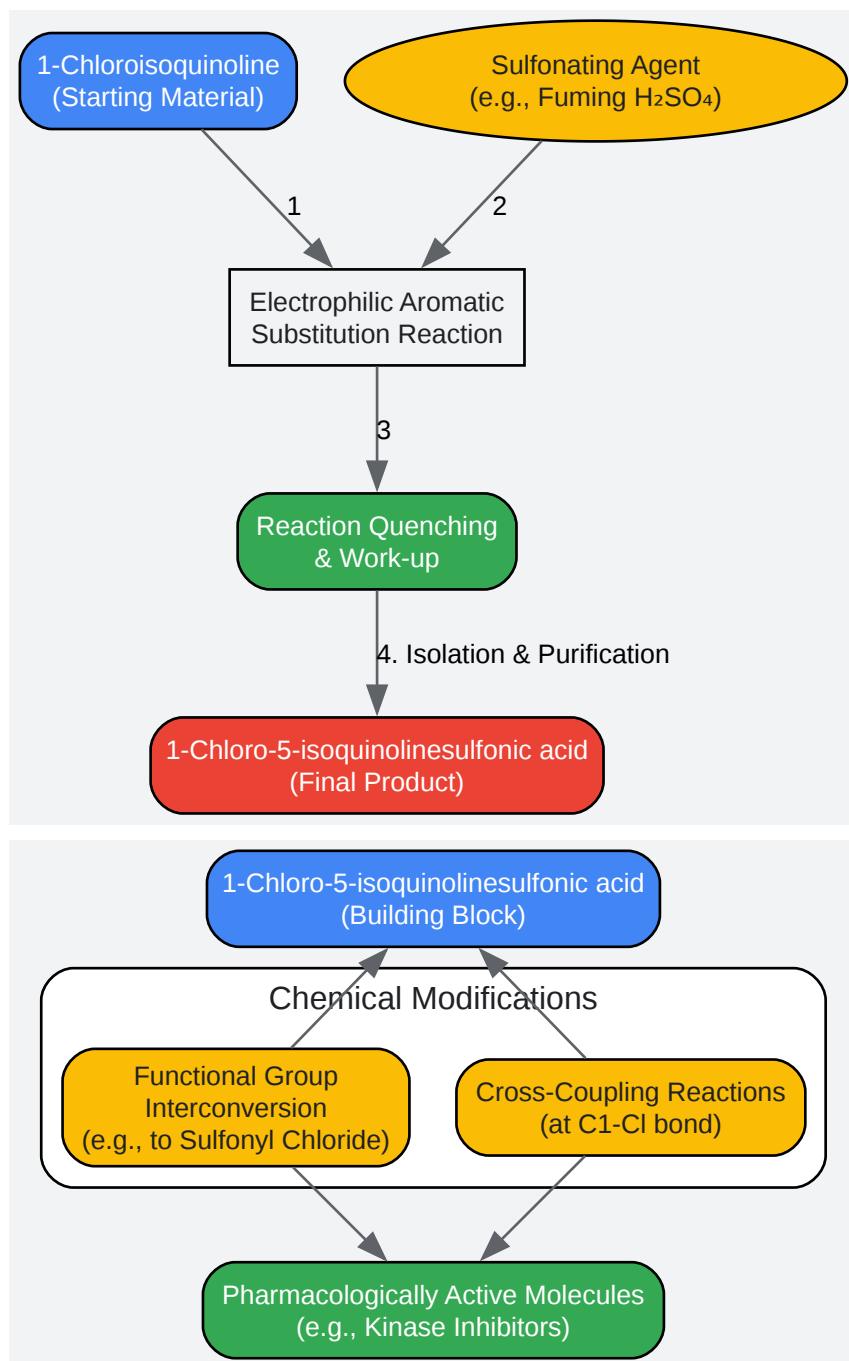
An In-Depth Technical Guide to **1-Chloro-5-isoquinolinesulfonic Acid**

## Abstract

**1-Chloro-5-isoquinolinesulfonic acid** is a heterocyclic organic compound that serves as a valuable intermediate in organic synthesis.[1][2][3] Its molecular framework, featuring a chlorinated isoquinoline core functionalized with a sulfonic acid group, makes it a versatile building block for more complex molecules, particularly in the realm of pharmaceutical development. The chloro-substituted isoquinoline scaffold is a common feature in medicinal chemistry for the development of novel therapeutic agents.[4] This technical guide provides a comprehensive overview of the molecular structure, chemical properties, a plausible synthetic pathway, and expected spectroscopic characteristics of **1-Chloro-5-isoquinolinesulfonic acid**. It also includes detailed experimental protocols and safety information relevant to researchers, scientists, and drug development professionals.

## Molecular Structure and Chemical Properties

**1-Chloro-5-isoquinolinesulfonic acid** possesses a bicyclic aromatic system consisting of a benzene ring fused to a pyridine ring (the isoquinoline core). A chlorine atom is substituted at the C1 position, and a sulfonic acid group ( $-\text{SO}_3\text{H}$ ) is attached at the C5 position. This substitution pattern defines its reactivity and potential applications.



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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 1-Chloro-5-isoquinolinesulfonic Acid | 105627-80-3 [chemicalbook.com]
- 3. 1-Chloro-5-isoquinolinesulfonic Acid\_其他\_德威钠 [gjbzwzw.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Molecular structure of 1-Chloro-5-isoquinolinesulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023764#molecular-structure-of-1-chloro-5-isoquinolinesulfonic-acid]

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